

Standard Operating Procedure for Solangepras Handling and Storage

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Compound of Interest

Compound Name: Solangepras

Cat. No.: B7358322

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Purpose

This document provides detailed procedures for the safe handling, storage, and use of **Solangepras** (also known as CVN-424), a selective GPR6 inverse agonist, to ensure the integrity of the compound and the safety of laboratory personnel.

Scope

This SOP applies to all researchers, scientists, and drug development professionals at this facility who handle, store, or conduct experiments with **Solangepras**.

Responsibilities

It is the responsibility of all personnel handling **Solangepras** to be familiar with and adhere to the procedures outlined in this document. The Principal Investigator or Laboratory Supervisor is responsible for ensuring that all users are trained on this SOP.

Compound Information



FULL PROTOCOL TRUNCATED

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Safety Precautions

All personnel must wear appropriate Personal Protective Equipment (PPE) when handling **Solangepras**.

- Engineering Controls: Handle solid compound and prepare solutions in a certified chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Safety glasses with side shields or chemical splash goggles.
 - Hand Protection: Nitrile gloves.
 - Body Protection: Laboratory coat.
- Hygiene: Avoid inhalation of dust. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling.

In case of exposure:

- Skin Contact: Immediately wash with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Storage

Proper storage is critical to maintain the stability and integrity of **Solangepras**.



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Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of **Solangepras** in DMSO for subsequent dilutions.

Materials:

- **Solangepras** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

Protocol:

- Equilibrate the container of solid **Solangepras** to room temperature before opening to prevent moisture condensation.
- In a chemical fume hood, weigh the desired amount of **Solangepras** powder using a calibrated analytical balance.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM).
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved.
- Aliquot the stock solution into single-use, light-protected vials.
- Label each vial clearly with the compound name, concentration, solvent, date of preparation, and preparer's initials.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[4]

Preparation of Working Solutions for In Vivo Studies

Objective: To prepare a ready-to-use formulation of **Solangepras** for oral administration in animal models.

Materials:

- **Solangepras** stock solution in DMSO (e.g., 20.8 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile conical tubes

Protocol (Example for a 2.08 mg/mL solution):[4]

- In a sterile conical tube, add 100 μL of the 20.8 mg/mL **Solangepras** stock solution in DMSO.
- Add 400 μL of PEG300 and mix thoroughly by vortexing.
- Add 50 μL of Tween-80 and mix again until the solution is homogeneous.
- Add 450 μL of Saline to bring the final volume to 1 mL.
- Mix the final solution thoroughly. This protocol yields a clear solution.

Note: The stability of this formulation should be determined for each specific experimental condition. Prepare fresh on the day of use if stability data is not available.

Visualizations

Solangepras Mechanism of Action



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Caption: Mechanism of action of **Solangepras** as a GPR6 inverse agonist in the indirect pathway.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for the preparation of **Solangepras** stock solutions.

Clinical Trial Safety and Tolerability

The following table summarizes the safety profile of **Solangepras** observed in clinical trials. This information is provided for context and does not replace a full review of clinical trial data.



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Spill and Waste Disposal

- Spills: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable, closed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

- Waste Disposal: Dispose of unused compound, solutions, and contaminated materials in accordance with local, state, and federal regulations for chemical waste.

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